An In-depth Technical Guide to Methyl 4-Methoxynicotinate: Discovery, Synthesis, and Applications

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Compound of Interest

Compound Name:	*Methyl 4-Methoxynicotinate*
CAS No.:	*10177-32-9*
Cat. No.:	*B154483*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 4-methoxynicotinate is a substituted pyridine derivative that has emerged as a valuable building block in the landscape of medicinal chemistry and organic synthesis. Its unique electronic and structural features, arising from the interplay of the electron-withdrawing carboxylate group and the electron-donating methoxy group on the pyridine ring, make it a versatile intermediate for the synthesis of a wide array of more complex molecules. This guide provides a comprehensive overview of the discovery, historical context, synthesis, and key applications of **Methyl 4-Methoxynicotinate**, offering a technical resource for researchers engaged in drug discovery and development.

Historical Context and Discovery

The history of **Methyl 4-Methoxynicotinate** is intrinsically linked to the broader story of nicotinic acid and its derivatives. Nicotinic acid, also known as niacin or vitamin B3, was first

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synthesized in 1867 through the oxidation of nicotine. This foundational discovery paved the way for the exploration of a vast chemical space of substituted pyridines, which would later prove to be of immense importance in medicinal chemistry.

While a singular "discovery" event for **Methyl 4-Methoxynicotinate** is not prominently documented in the annals of chemical history, its first reported synthesis can be traced to the mid-20th century. The foundational work on the preparation of various 4-substituted nicotinic acids laid the groundwork for the synthesis of their corresponding esters.

The first documented synthesis of 4-methoxynicotinic acid, the direct precursor to **Methyl 4-Methoxynicotinate**, was reported by W. C. J. Ross in a 1966 publication in the Journal of the Chemical Society C: Organic. This paper detailed the synthesis of several 4-substituted nicotinic acids and their derivatives, providing the first formal description of the preparation of this key intermediate. The subsequent esterification to yield **Methyl 4-Methoxynicotinate** is a standard and logical synthetic transformation that would have been readily achievable at the time. Therefore, the "discovery" of **Methyl 4-Methoxynicotinate** can be best understood as a direct outcome of the systematic exploration of nicotinic acid chemistry in the 1960s.

Synthetic Methodologies

The synthesis of **Methyl 4-Methoxynicotinate** is typically achieved through a two-step process starting from a readily available precursor, 4-chloronicotinic acid. The following is a detailed protocol for a common and reliable synthetic route.

Experimental Protocol: Synthesis of **Methyl 4-Methoxynicotinate**

Step 1: Synthesis of 4-Methoxynicotinic Acid

This step involves a nucleophilic aromatic substitution reaction where the chloro group at the 4-position of the pyridine ring is displaced by a methoxy group.

- Reagents and Materials:
  - 4-Chloronicotinic acid
  - Sodium methoxide (solid or as a solution in methanol)

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- Methanol (anhydrous)
- Hydrochloric acid (concentrated)
- Water (distilled)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- pH paper or pH meter

- Procedure:
  - In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 4-chloronicotinic acid in anhydrous methanol.
  - Carefully add sodium methoxide to the solution. The reaction is exothermic, so the addition should be done in portions, allowing the temperature to be controlled.
  - Once the addition is complete, heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
  - After the reaction is complete, cool the mixture to room temperature and carefully neutralize it with concentrated hydrochloric acid to a pH of approximately 7.
  - Remove the methanol under reduced pressure.
  - Add water to the residue to dissolve the product and any inorganic salts.
  - Acidify the aqueous solution with hydrochloric acid to a pH of 3-4. The product, 4-methoxynicotinic acid, will precipitate out of the solution.
  - Collect the solid by filtration, wash with cold water, and dry under vacuum to yield 4-methoxynicotinic acid.

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Step 2: Esterification to **Methyl 4-Methoxynicotinate**

This is a classic Fischer esterification reaction.

- Reagents and Materials:
  - 4-Methoxynicotinic acid
  - Methanol (anhydrous)
  - Sulfuric acid (concentrated)
  - Sodium bicarbonate (saturated aqueous solution)
  - Ethyl acetate
  - Magnesium sulfate (anhydrous)
  - Rotary evaporator
- Procedure:
  - Suspend 4-methoxynicotinic acid in anhydrous methanol in a round-bottom flask.
  - Carefully add a catalytic amount of concentrated sulfuric acid.
  - Heat the mixture to reflux for several hours. Monitor the reaction by TLC until the starting material is consumed.
  - Cool the reaction mixture and remove the excess methanol using a rotary evaporator.
  - Dissolve the residue in ethyl acetate and carefully wash with a saturated aqueous solution of sodium bicarbonate to neutralize the excess acid.
  - Wash the organic layer with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Methyl 4-Methoxynicotinate**.
  - The crude product can be further purified by column chromatography on silica gel or by recrystallization.

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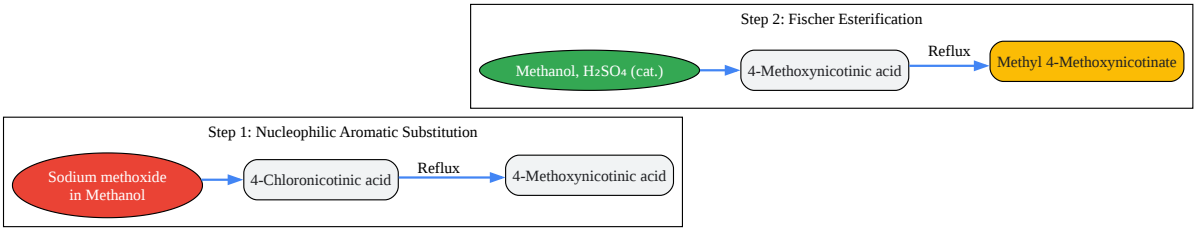
Causality Behind Experimental Choices

- Choice of Base in Step 1: Sodium methoxide is a strong nucleophile and a suitable base to facilitate the displacement of the chloride ion from the electron-deficient pyridine ring. The reaction is typically carried out in methanol, which serves as both the solvent and the source of the methoxy group.
- Acidic Workup in Step 1: Acidification is necessary to protonate the carboxylate salt and precipitate the free carboxylic acid, which has limited solubility in acidic aqueous media.
- Catalyst in Step 2: Concentrated sulfuric acid acts as a catalyst in the Fischer esterification by protonating the carbonyl oxygen of the carboxylic acid, thereby making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by methanol. It also acts as a dehydrating agent, shifting the equilibrium towards the formation of the ester.

Diagram of the Synthetic Pathway



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Caption: Synthetic pathway of **Methyl 4-Methoxynicotinate**.

Physicochemical Properties

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A summary of the key physicochemical properties of **Methyl 4-Methoxynicotinate** is provided in the table below.

Property	Value
CAS Number	10177-32-9
Molecular Formula	$C_8H_9NO_3$
Molecular Weight	167.16 g/mol
Appearance	White to off-white solid
Melting Point	68-72 °C
Boiling Point	Decomposes before boiling at atmospheric pressure
Solubility	Soluble in methanol, ethanol, chloroform, and ethyl acetate. Sparingly soluble in water.

Characterization and Quality Control

The identity and purity of synthesized **Methyl 4-Methoxynicotinate** are typically confirmed using a combination of spectroscopic and chromatographic techniques.

Experimental Workflow for Characterization

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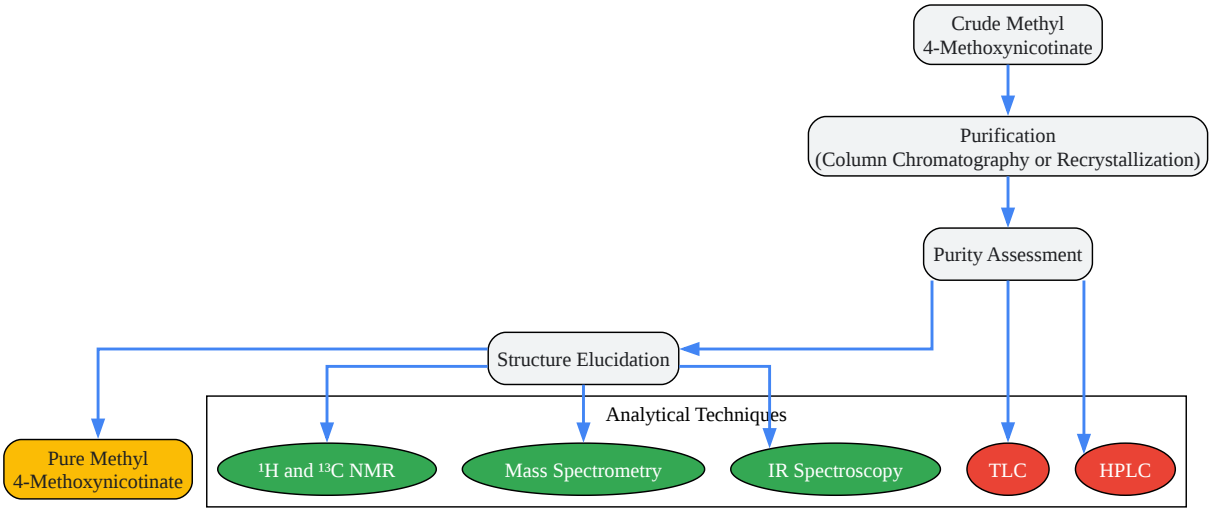

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Caption: Workflow for purification and characterization.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are essential for confirming the chemical structure. The ^{1}H NMR spectrum will show characteristic signals for the aromatic protons on the pyridine ring, the methoxy group protons, and the methyl ester protons, with specific chemical shifts and coupling patterns. The ^{13}C NMR will confirm the number and types of carbon atoms in the molecule.

- Mass Spectrometry (MS): This technique is used to determine the molecular weight of the compound and to analyze its fragmentation pattern, which can further confirm the structure.

- Infrared (IR) Spectroscopy: IR spectroscopy is useful for identifying the functional groups present in the molecule, such as the carbonyl group of the ester (strong absorption around 1720-1740 cm^{-1}) and the C-O stretches of the ether and ester groups.

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- High-Performance Liquid Chromatography (HPLC): HPLC is a powerful tool for assessing the purity of the final product. By using a suitable column and mobile phase, a single sharp peak should be observed for the pure compound.

Applications in Research and Drug Development

Methyl 4-methoxynicotinate serves as a key intermediate in the synthesis of a variety of biologically active molecules. Its utility stems from the ability to further modify both the ester and the pyridine ring. The ester can be hydrolyzed to the corresponding carboxylic acid, which can then be coupled with amines to form amides, or it can be reduced to an alcohol. The pyridine ring can undergo further substitutions, allowing for the introduction of additional functional groups.

This versatility has made **Methyl 4-Methoxynicotinate** a valuable starting material in the development of therapeutic agents targeting a range of diseases. Its derivatives have been explored for their potential as:

- Enzyme inhibitors: The nicotinic acid scaffold is present in many coenzymes, and its derivatives can be designed to interact with the active sites of various enzymes.
- Receptor agonists and antagonists: The pyridine ring can mimic the interactions of endogenous ligands with their receptors.
- Antimicrobial and antiviral agents: Substituted pyridines are a well-established class of compounds with antimicrobial and antiviral properties.

The continued exploration of the chemical space around **Methyl 4-Methoxynicotinate** holds promise for the discovery of novel drug candidates with improved efficacy and safety profiles.

Conclusion

Methyl 4-Methoxynicotinate, while not having a dramatic "discovery" story, represents a significant milestone in the systematic development of nicotinic acid chemistry. Its first synthesis, rooted in the foundational work of the mid-20th century, has provided medicinal chemists with a versatile and valuable building block. The straightforward and scalable synthetic routes, coupled with its amenability to further chemical modification, ensure its continued importance in the quest for new and improved therapeutic agents. This guide has

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provided a comprehensive technical overview, from its historical context to its modern applications, to aid researchers in harnessing the full potential of this important chemical entity.

References

- Ross, W. C. J. (1966). The preparation of some 4-substituted nicotinic acids and nicotinamides. Journal of the Chemical Society C: Organic, 1816-1821. (A direct URL is not available, but the journal and year are provided for reference).

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